

Yuanhuacine: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: Yuanhuacine

Cat. No.: B8209631

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Introduction

Yuanhuacine, a daphnane-type diterpenoid isolated from the flower buds of *Daphne genkwa*, has demonstrated significant anti-proliferative and cytotoxic effects against a variety of cancer cell lines.[1][2] Its multifaceted mechanism of action, which includes the activation of Protein Kinase C (PKC) and AMP-activated protein kinase (AMPK), inhibition of the mTOR pathway, and induction of G2/M cell cycle arrest, makes it a compound of interest for cancer research and drug development.[3] This document provides detailed application notes and standardized protocols for utilizing **Yuanhuacine** in cell culture experiments to ensure reproducible and accurate results.

Data Presentation: Efficacy of Yuanhuacine Across Various Cancer Cell Lines

The inhibitory concentration 50 (IC₅₀) is a critical parameter for determining the potency of a compound. The following table summarizes the reported IC₅₀ values for **Yuanhuacine** in different cancer cell lines, providing a reference for determining appropriate concentration ranges for your experiments.

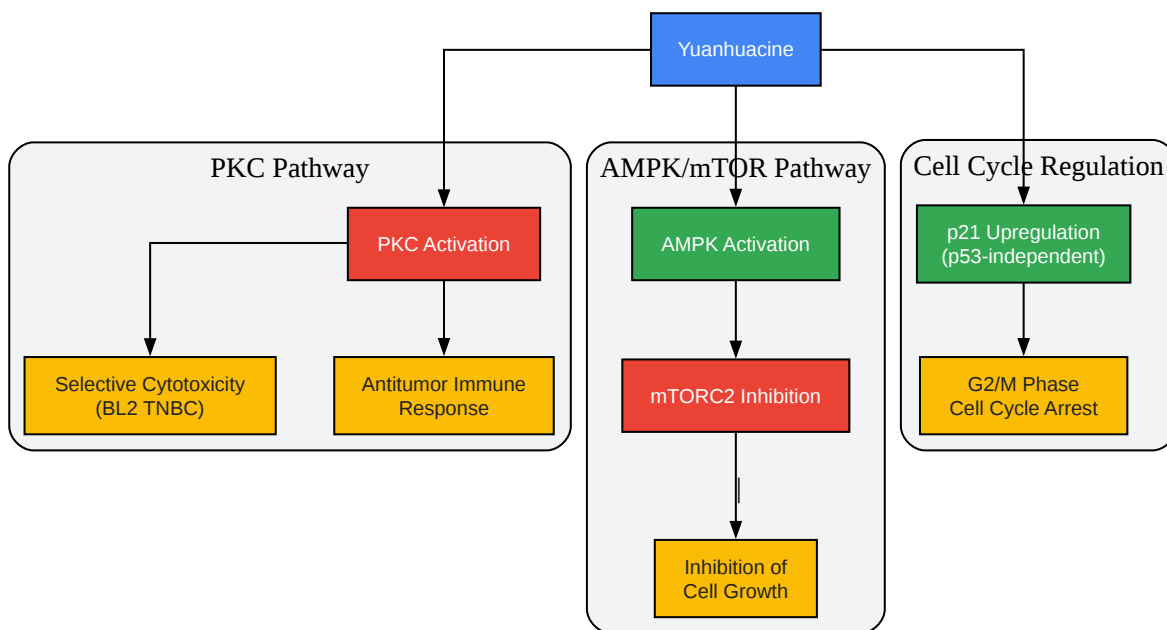
Cell Line	Cancer Type	IC50 (nM)	Treatment Duration (hours)
HCC1806	Triple Negative Breast Cancer (Basal-Like 2)	1.6	48
HCC70	Triple Negative Breast Cancer (Basal-Like 2)	9.4	48
H1993	Non-Small Cell Lung Cancer	9	72
MDA-MB-231	Triple Negative Breast Cancer (Mesenchymal-Like)	>3000	48

Note: IC50 values can vary depending on the assay method, cell density, and specific experimental conditions. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific cell line and experimental setup.

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental procedures discussed, the following diagrams have been generated using the DOT language.

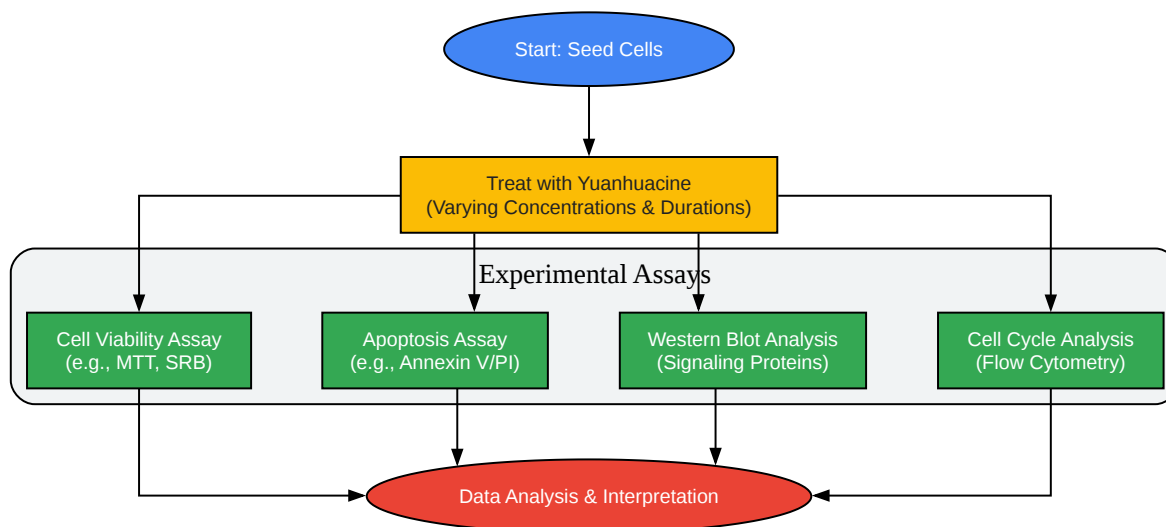
Signaling Pathways of Yuanhuacine



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Caption: Signaling pathways modulated by **Yuanhuacine**.

Experimental Workflow for Assessing Yuanhuacine's Effects



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- 3. Anti-Tumor Activity of Yuanhuacine by Regulating AMPK/mTOR Signaling Pathway and Actin Cytoskeleton Organization in Non-Small Cell Lung Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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